

In-Depth Technical Guide to N,N'-Diacetylhydrazine (CAS 3148-73-0)

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Compound of Interest

Compound Name: *N'*-Acetylacetohydrazide

Cat. No.: B145619

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of N,N'-Diacetylhydrazine (CAS 3148-73-0). The document details the compound's properties through a structured data table, outlines experimental protocols for the determination of these properties, and presents a visual representation of a key synthesis pathway. This guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Physical and Chemical Properties

N,N'-Diacetylhydrazine, also known as 1,2-Diacetylhydrazine, is a white crystalline powder.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H8N2O2	[1]
Molecular Weight	116.12 g/mol	[1]
Melting Point	138-140 °C (lit.)	[1][2]
Boiling Point	209 °C at 15 mm Hg (lit.)	[1][3]
Density	1.2829 g/cm ³ (rough estimate)	[1][4]
Vapor Pressure	0 Pa at 25 °C	[1][4]
Solubility	Soluble in water.[1][5] Sparingly soluble in DMSO, slightly soluble in Methanol.[1] [4]	
Appearance	White crystalline powder	[1]
pKa	11.59 ± 0.23 (Predicted)	[1]
LogP	-1.4 at 25 °C	[6]
Refractive Index	1.4880 (estimate)	[1][4]
Flash Point	209 °C at 15 mm Hg	[1]
BRN	1754018	[1]
EINECS	221-576-1	[1]

Experimental Protocols

This section outlines the general methodologies for determining key physical properties of organic compounds like N,N'-Diacetylhydrazine.

Melting Point Determination (Capillary Method)

The melting point is determined by observing the temperature at which the solid phase transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- A small amount of the crystalline N,N'-Diacetylhydrazine is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary tube assembly are placed in the melting point apparatus.
- The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the melting point is approached.
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.
- The melting point range is reported as T1-T2. For a pure compound, this range is typically narrow.

Boiling Point Determination (Siwoloboff Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Beaker

Procedure:

- A small amount of liquid N,N'-Diacetylhydrazine (if melted) is placed in a small test tube.
- A capillary tube, sealed at one end, is placed in the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a heating bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Solubility Determination

This protocol determines the solubility of a compound in various solvents.

Apparatus:

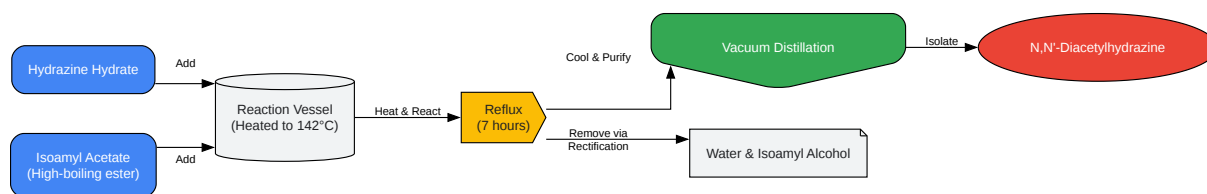
- Test tubes
- Graduated cylinder or pipette
- Spatula
- Vortex mixer (optional)

Procedure:

- A small, measured amount of N,N'-Diacetylhydrazine (e.g., 10 mg) is placed into a test tube.
- A measured volume of the solvent (e.g., 1 mL of water) is added to the test tube.
- The mixture is vigorously agitated (e.g., by vortexing or shaking) for a set period (e.g., 1-2 minutes).
- The mixture is visually inspected to determine if the solid has completely dissolved.
- If the solid dissolves, it is recorded as soluble. If it does not, it is recorded as insoluble. For intermediate cases, terms like "sparingly soluble" or "slightly soluble" can be used.
- This procedure is repeated with different solvents (e.g., DMSO, Methanol) to determine the solubility profile.

Synthesis and Reaction Pathways

As N,N'-Diacetylhydrazine is primarily a synthetic intermediate, a signaling pathway is not applicable. Instead, a representative synthesis workflow is presented below. One common method for the preparation of N,N'-Diacetylhydrazine involves the reaction of hydrazine hydrate with a high-boiling point ester, such as isoamyl acetate.



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Caption: Synthesis of N,N'-Diacetylhydrazine from Hydrazine Hydrate.

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References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. byjus.com [byjus.com]
- 5. Video: Boiling Points - Concept [jove.com]
- 6. CN114516819A - Preparation method of N, N' -diacetyl hydrazine - Google Patents [patents.google.com]
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